

dealing with CCT128930 hydrochloride precipitation in media

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Compound of Interest

Compound Name: CCT128930 hydrochloride

Cat. No.: B2478721

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Technical Support Center: CCT128930 Hydrochloride

This technical support center provides researchers, scientists, and drug development professionals with troubleshooting guides and frequently asked questions (FAQs) to address common issues encountered when working with **CCT128930 hydrochloride**, particularly concerning its precipitation in cell culture media.

Frequently Asked Questions (FAQs)

Q1: What is **CCT128930 hydrochloride** and what is its mechanism of action?

A1: CCT128930 is a potent and selective, ATP-competitive inhibitor of the serine/threonine kinase Akt (also known as Protein Kinase B).[1] It primarily targets the Akt2 isoform with an IC50 of 6 nM in cell-free assays.[2][3] By inhibiting Akt, CCT128930 blocks the PI3K/Akt/mTOR signaling pathway, which is critical for cell survival, proliferation, and growth.[1][4] This pathway is frequently dysregulated in cancer, making Akt a key therapeutic target.[4] CCT128930 has been shown to induce cell cycle arrest, DNA damage, and autophagy.[5]

Q2: I'm observing precipitation after diluting my **CCT128930 hydrochloride** DMSO stock solution into cell culture media. Why is this happening?

A2: This is a common issue stemming from the low aqueous solubility of **CCT128930 hydrochloride**.^[6] The compound is highly soluble in organic solvents like DMSO but is practically insoluble in water.^{[2][7]} When a concentrated DMSO stock is diluted into the aqueous environment of cell culture media, the concentration of CCT128930 may exceed its solubility limit in the final mixture, causing it to precipitate out of solution.^[6]

Q3: What is the recommended way to prepare **CCT128930 hydrochloride** solutions for cell culture experiments to avoid precipitation?

A3: To minimize precipitation, it is crucial to prepare a high-concentration stock solution in anhydrous DMSO and then perform serial dilutions. A detailed, step-by-step protocol is provided in the "Experimental Protocols" section of this guide. The key is to keep the final DMSO concentration in your cell culture medium as low as possible, typically not exceeding 0.1%, to avoid solvent-induced toxicity.^[8] A vehicle control with the same final DMSO concentration should always be included in your experiments.^[8]

Q4: How should I store **CCT128930 hydrochloride** powder and stock solutions?

A4: Proper storage is essential to maintain the stability and activity of the compound. To prevent degradation from repeated freeze-thaw cycles, it is best to aliquot the stock solution into smaller, single-use volumes.^{[9][10]}

Form	Storage Temperature	Duration
Powder	-20°C	3 years ^[11]
In Solvent (-80°C)	-80°C	1 year ^{[2][11]}
In Solvent (-20°C)	-20°C	1 month ^{[2][11]}

Q5: What are the known solubility limits of **CCT128930 hydrochloride**?

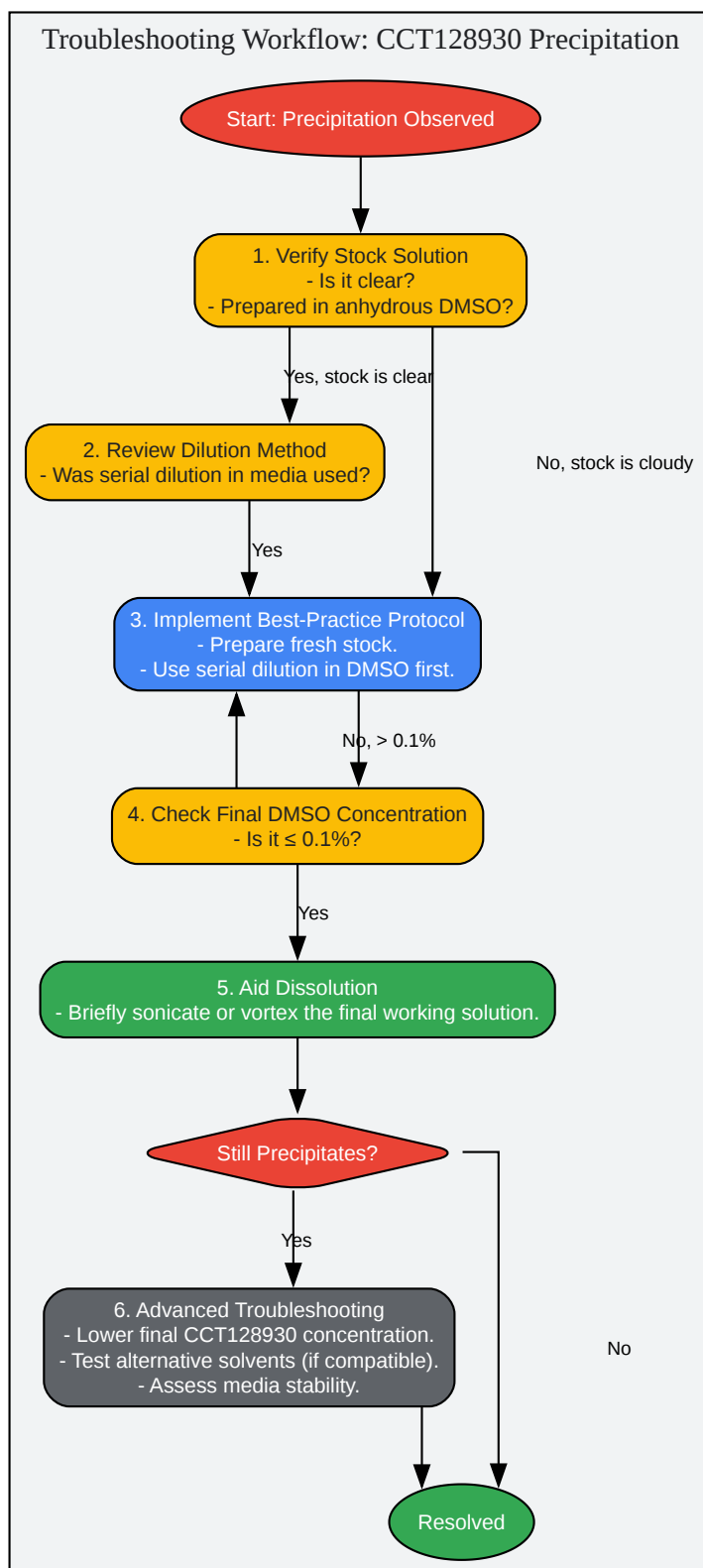
A5: The solubility of **CCT128930 hydrochloride** varies significantly between different solvents. It is important to consult this data when preparing your solutions.

Solvent	Solubility
DMSO	≥ 25 mg/mL (73.13 mM)[2]
Ethanol	5 mg/mL[2]
Water	Insoluble[2]
DMF	2 mg/mL[7]
DMSO:PBS (pH 7.2) (1:1)	0.5 mg/mL[7]

Troubleshooting Guide

Problem: **CCT128930 hydrochloride** precipitates in my cell culture medium upon dilution.

This troubleshooting guide provides a step-by-step approach to resolving this common issue.



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Caption: A step-by-step workflow for troubleshooting **CCT128930 hydrochloride** precipitation.

Experimental Protocols

Protocol 1: Preparation of **CCT128930 Hydrochloride** Stock and Working Solutions

This protocol provides a detailed methodology to prepare a 10 mM stock solution and subsequent working solutions for cell culture experiments, designed to minimize precipitation.

Materials:

- **CCT128930 hydrochloride** powder
- Anhydrous dimethyl sulfoxide (DMSO)
- Sterile, nuclease-free microcentrifuge tubes
- Calibrated pipettes and sterile, filtered pipette tips
- Vortex mixer
- Cell culture medium, pre-warmed to 37°C

Procedure:

Part A: Preparation of a 10 mM Stock Solution in DMSO

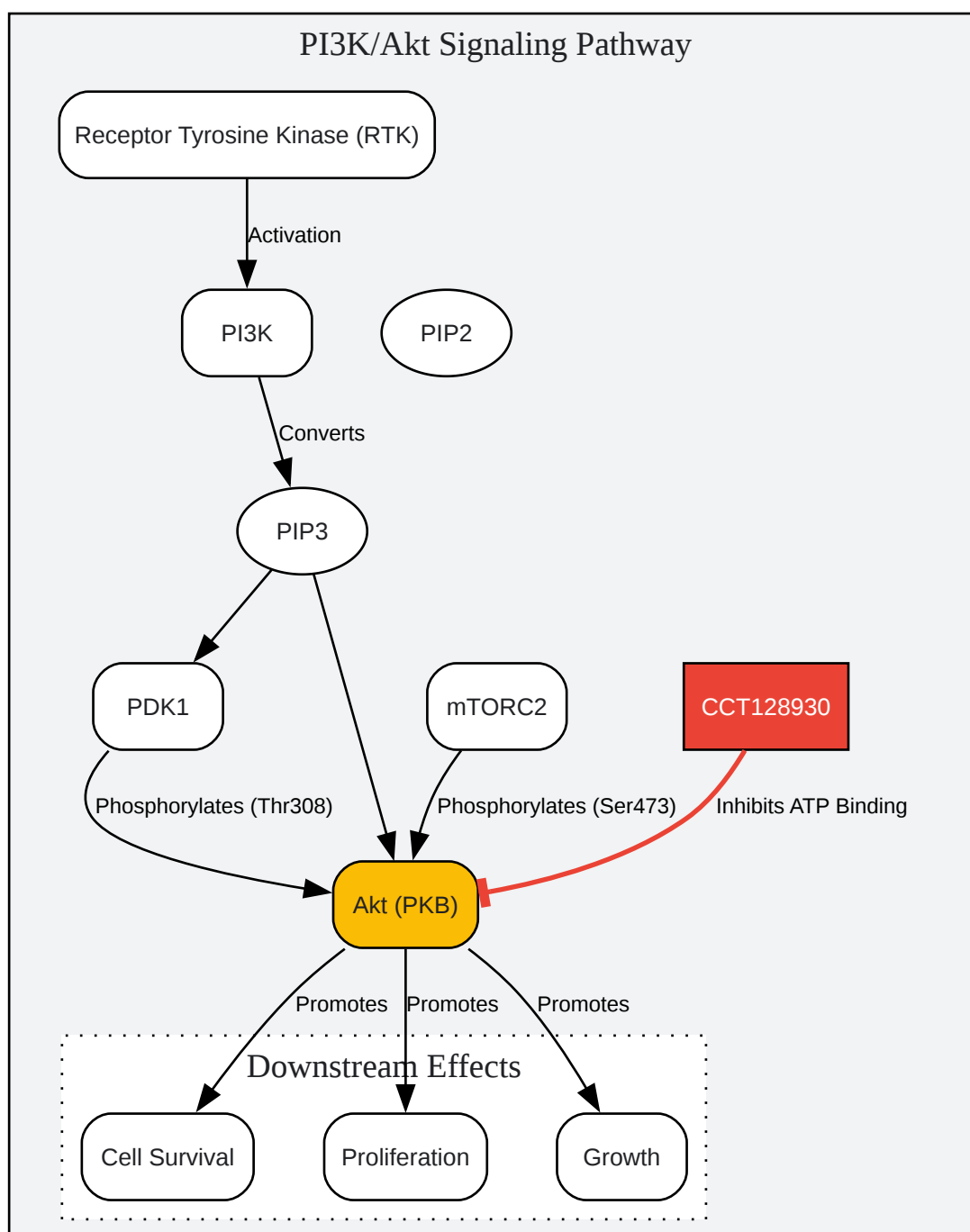
- **Preparation:** Bring the **CCT128930 hydrochloride** powder and anhydrous DMSO to room temperature.
- **Weighing:** Accurately weigh the required amount of **CCT128930 hydrochloride** powder.
Note: The molecular weight of **CCT128930 hydrochloride** is 341.84 g/mol . To prepare 1 mL of a 10 mM stock solution, you will need 3.4184 mg.
- **Dissolution:** Add the appropriate volume of anhydrous DMSO to the vial containing the powder. Vortex thoroughly for 2-5 minutes until the powder is completely dissolved. The solution should be clear.
- **Aliquoting and Storage:** Dispense the stock solution into single-use aliquots (e.g., 10 µL or 20 µL) in sterile microcentrifuge tubes. Store the aliquots at -80°C for long-term storage (up

to 1 year) or -20°C for short-term storage (up to 1 month).^[2]^[11]

Part B: Preparation of Working Solutions for Cell Culture

- **Thawing:** Remove a single aliquot of the 10 mM stock solution from the freezer and thaw it at room temperature.
- **Intermediate Dilution (Crucial Step):** Before diluting into your final cell culture medium, perform an intermediate dilution of the 10 mM stock in pure, pre-warmed cell culture medium. For example, to prepare a 10 µM working solution, first prepare a 1 mM intermediate solution by adding 2 µL of the 10 mM stock to 18 µL of pre-warmed media. Vortex gently.
- **Final Dilution:** Add the intermediate dilution to your pre-warmed cell culture medium to achieve the desired final concentration. For example, to make 10 mL of a 10 µM working solution, add 100 µL of the 1 mM intermediate solution to 9.9 mL of pre-warmed cell culture medium.
- **Mixing:** Mix the final working solution by gently inverting the tube or pipetting up and down. Avoid vigorous vortexing, which can cause foaming of the medium.
- **Immediate Use:** Use the freshly prepared working solution immediately for your experiments. Do not store diluted working solutions in aqueous media.

Signaling Pathway



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Caption: CCT128930 inhibits the PI3K/Akt signaling pathway by blocking ATP binding to Akt.

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